

Application Note: Scalable Synthesis of 5-Chloro-1H-indole-7-carboxylic Acid

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Compound of Interest

Compound Name: 5-chloro-1H-indole-7-carboxylic acid

CAS No.: 875305-81-0

Cat. No.: B1428483

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Abstract

This application note details a robust, scalable protocol for the synthesis of **5-chloro-1H-indole-7-carboxylic acid** (CAS: 875305-81-0), a critical scaffold in the development of kinase inhibitors and allosteric modulators. Unlike traditional Bartoli or Fischer indole syntheses, which often suffer from poor regioselectivity or incompatibility with labile esters, this protocol utilizes a Palladium-Catalyzed Sonogashira Annulation strategy. This route ensures precise regiocontrol of the 7-carboxyl group and the 5-chloro substituent, starting from the commercially available 2-amino-5-chlorobenzoic acid.

Introduction & Retrosynthetic Analysis

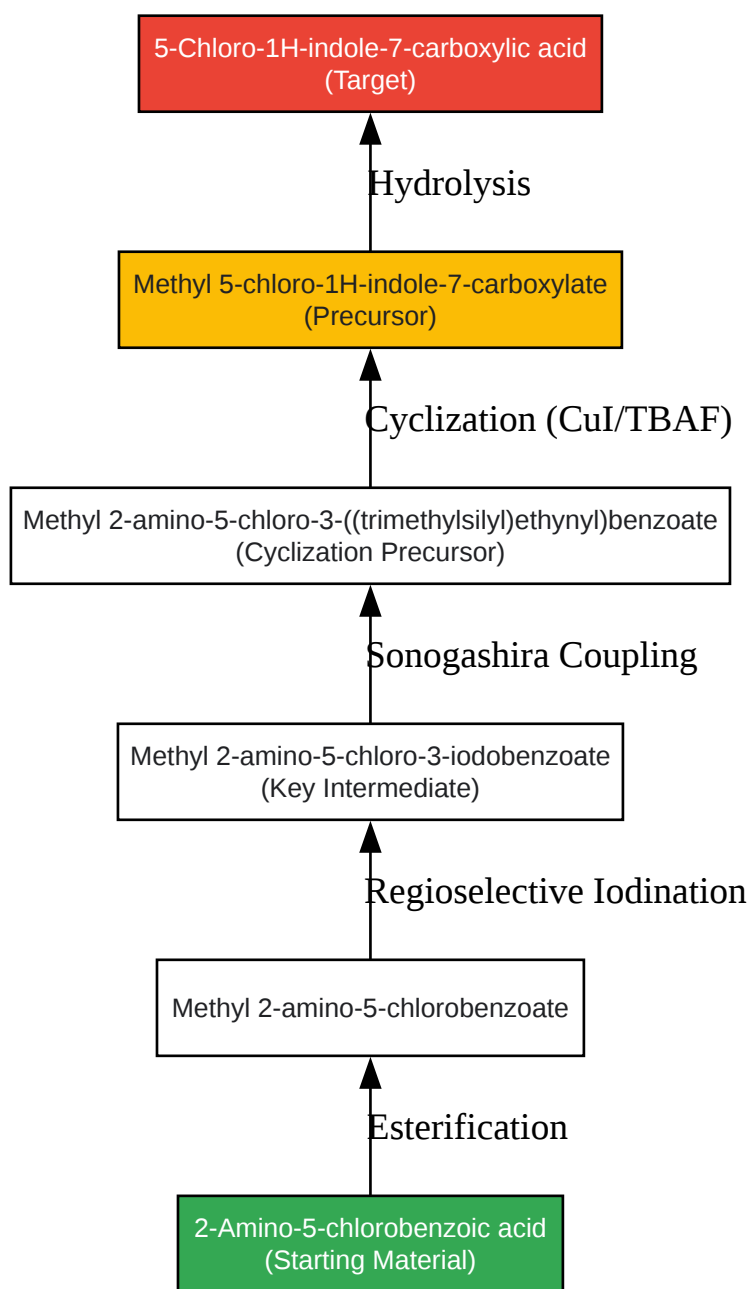
The 7-carboxy-indole motif is a privileged structure in medicinal chemistry, often serving as a bioisostere for purines or as a handle for solubilizing groups. The synthesis of **5-chloro-1H-indole-7-carboxylic acid** presents a specific regiochemical challenge: installing the carboxyl group at the 7-position (adjacent to the indole nitrogen) while maintaining a halogen at the 5-position.

Strategic Rationale

- Why not Bartoli? The Bartoli reaction (vinyl Grignard + nitroarene) is the classic route to 7-substituted indoles. However, it requires a nitro-precursor and, critically, Grignard reagents are incompatible with the ester/acid functionality required at the 7-position without cumbersome protection/deprotection steps.
- Why not Fischer? Fischer indole synthesis typically yields 2- or 3-substituted indoles and requires a pre-functionalized hydrazine that is difficult to access with the correct 5-Cl, 7-COOH substitution pattern.
- The Solution (Pd-Catalysis): We employ a directed iodination followed by a Sonogashira coupling and cyclization.^[1] This route leverages the ortho-directing power of the aniline amine to install the alkyne precisely at position 3 of the benzoate, which corresponds to the indole C3a-C3 bond, ultimately placing the carboxyl group at C7.

Retrosynthetic Pathway

The synthesis disconnects back to Methyl 2-amino-5-chlorobenzoate, derived from the inexpensive 2-amino-5-chlorobenzoic acid.



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Figure 1: Retrosynthetic analysis showing the disconnection to the anthranilic acid derivative.

Detailed Experimental Protocol

Step 1: Esterification of 2-Amino-5-chlorobenzoic Acid

This step protects the carboxylic acid, preventing interference during the subsequent iodination and coupling steps.

- Reagents: 2-Amino-5-chlorobenzoic acid (1.0 equiv), Thionyl Chloride (SOCl_2 , 3.0 equiv), Methanol (Solvent).
- Procedure:
 - Suspend 2-amino-5-chlorobenzoic acid (20.0 g, 116 mmol) in anhydrous Methanol (200 mL) in a round-bottom flask.
 - Cool to 0°C . Dropwise add Thionyl Chloride (25.4 mL, 348 mmol) over 30 minutes. Caution: Exothermic reaction with gas evolution (SO_2 , HCl).
 - Heat the mixture to reflux (65°C) for 12 hours. Monitor by TLC (Hexane/EtOAc 3:1) until the starting material is consumed.[\[2\]](#)
 - Concentrate the solvent in vacuo.
 - Dissolve the residue in EtOAc (200 mL) and wash with saturated NaHCO_3 (2 x 100 mL) to neutralize.
 - Dry over Na_2SO_4 , filter, and concentrate to yield Methyl 2-amino-5-chlorobenzoate.
- Yield: ~95% (Off-white solid).[\[3\]](#)

Step 2: Regioselective Iodination

The amino group directs the electrophilic iodine to the ortho position (C3). Position 5 is blocked by Chlorine, ensuring high regioselectivity.

- Reagents: Methyl 2-amino-5-chlorobenzoate (1.0 equiv), N-Iodosuccinimide (NIS, 1.1 equiv), Acetic Acid (AcOH) or DMF.
- Procedure:
 - Dissolve Methyl 2-amino-5-chlorobenzoate (18.5 g, 100 mmol) in DMF (100 mL).
 - Add N-Iodosuccinimide (NIS) (24.7 g, 110 mmol) portion-wise at room temperature.
 - Stir at room temperature for 4–6 hours. The solution typically turns dark red/brown.

- Quench: Pour the mixture into ice-water (500 mL) containing Sodium Thiosulfate (10% aq) to reduce excess iodine.
- Filter the resulting precipitate.^{[4][5]} Wash the cake with water.^{[4][6]}
- Recrystallize from Ethanol if necessary to remove traces of regioisomers (though selectivity is usually >95%).
- Product: Methyl 2-amino-5-chloro-3-iodobenzoate.
- Yield: ~85-90%.^[7]

Step 3 & 4: Sonogashira Coupling and Cyclization (One-Pot or Telescoped)

This is the key annulation step. The acetylene couples at C3, and the amino group at C2 attacks the alkyne to close the pyrrole ring.

- Reagents:
 - Methyl 2-amino-5-chloro-3-iodobenzoate (1.0 equiv)
 - Trimethylsilylacetylene (TMSA, 1.5 equiv)
 - Pd(PPh₃)₂Cl₂ (0.05 equiv)
 - CuI (0.02 equiv)
 - Triethylamine (TEA, 3.0 equiv)
 - THF or DMF (Solvent)
 - TBAF (Tetra-n-butylammonium fluoride) for cyclization.
- Procedure:
 - Coupling: In a dry pressure vial or flask, combine the iodo-ester (10.0 g, 32 mmol), Pd(PPh₃)₂Cl₂ (1.1 g), and CuI (120 mg) in degassed THF (100 mL) and TEA (13.4 mL).

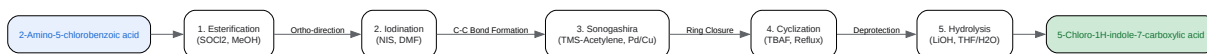
- Add Trimethylsilylacetylene (6.7 mL, 48 mmol).
- Stir at 50°C for 4 hours under Argon. Monitor conversion to the intermediate alkyne by LC-MS.
- Cyclization: Once coupling is complete, add TBAF (1.0 M in THF, 64 mL, 2.0 equiv) directly to the reaction mixture.
- Heat to reflux (70-80°C) for 2–4 hours. The fluoride removes the TMS group and promotes the nucleophilic attack of the amine on the alkyne.
- Work-up: Cool to RT. Dilute with EtOAc (200 mL), wash with water (3 x 100 mL) and brine.
- Purify by flash column chromatography (SiO₂, 0-20% EtOAc in Hexanes).
- Product: Methyl 5-chloro-1H-indole-7-carboxylate.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Yield: ~70-75% (over 2 steps).

Step 5: Hydrolysis to the Free Acid

- Reagents: Methyl 5-chloro-1H-indole-7-carboxylate, LiOH·H₂O (3.0 equiv), THF/Water (3:1).
- Procedure:
 - Dissolve the indole ester (5.0 g, 24 mmol) in THF (50 mL).
 - Add a solution of LiOH·H₂O (3.0 g, 72 mmol) in Water (15 mL).
 - Stir at 50°C for 3 hours.
 - Concentrate THF in vacuo.
 - Acidify the aqueous residue with 1M HCl to pH 2–3. The product will precipitate as a white/off-white solid.
 - Filter, wash with water, and dry in a vacuum oven at 45°C.
- Final Product: **5-Chloro-1H-indole-7-carboxylic acid**.

- Yield: >95%.

Process Workflow & Logic



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Figure 2: Step-by-step synthetic workflow.

Key Data & Troubleshooting

Physicochemical Properties

Property	Value	Notes
Appearance	Off-white to beige powder	Oxidizes slightly upon prolonged air exposure.
Molecular Weight	195.60 g/mol	
Melting Point	>210°C (dec.)	
Solubility	DMSO, MeOH, dilute base	Insoluble in water/acidic media.
1H NMR (DMSO-d6)	δ 13.0 (br s, 1H), 11.4 (s, 1H), 7.9 (s, 1H), 7.7 (s, 1H), 7.4 (t, 1H), 6.5 (t, 1H)	Characteristic indole NH at ~11.4 ppm.

Troubleshooting Guide

- Incomplete Iodination: If the reaction stalls at Step 2, add 0.1 equiv of Trifluoroacetic acid (TFA) to catalyze the electrophilic aromatic substitution.
- Cyclization Failure: If the Sonogashira product (alkyne) is isolated but does not cyclize, ensure the reaction is strictly oxygen-free (Cu(I) can oxidize to Cu(II), killing the catalyst). Increasing the temperature to 80°C with TBAF usually forces ring closure.

- Purification of Acid: The final acid can be difficult to chromatograph due to streaking. Recrystallization from Ethanol/Water or precipitation from basic solution with HCl is preferred over column chromatography.

Safety & Handling

- Thionyl Chloride: Highly corrosive and releases HCl/SO₂ gas. Use in a well-ventilated fume hood.
- NIS (N-Iodosuccinimide): Irritant. Store in the dark (refrigerator) to prevent decomposition.
- Palladium Catalysts: Heavy metals. Dispose of waste in appropriate heavy metal waste streams.
- TBAF: Corrosive and toxic. Avoid skin contact.

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